

Spectroscopic data of Diethylmethylvinylsilane

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Compound of Interest

Compound Name: *Diethylmethylvinylsilane*

CAS No.: *18292-29-0*

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An In-Depth Technical Guide to the Spectroscopic Data of **Diethylmethylvinylsilane**

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

Abstract

Diethylmethylvinylsilane [(CH₂=CH)Si(CH₃)(CH₂CH₃)₂], a tetraorganosilane with applications in polymer chemistry and organic synthesis, possesses a unique molecular architecture that gives rise to a distinct spectroscopic fingerprint. This guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR), vibrational (infrared and Raman), and mass spectrometric (MS) data for this compound. By delving into the principles behind the spectral features, this document serves as a valuable resource for the identification, characterization, and quality control of **Diethylmethylvinylsilane** in a research and development setting. The predicted and interpreted data herein are grounded in established spectroscopic principles and data from analogous organosilane compounds.

Introduction

Diethylmethylvinylsilane is an organosilicon compound characterized by the presence of a vinyl group, a methyl group, and two ethyl groups attached to a central silicon atom. Its chemical formula is $C_7H_{16}Si$, and its structure is fundamental to its reactivity and physical properties. The vinyl group provides a site for polymerization and other addition reactions, making it a useful monomer and crosslinking agent. The alkyl groups contribute to its solubility in organic solvents and influence its steric and electronic properties.

A thorough understanding of the spectroscopic data of **Diethylmethylvinylsilane** is crucial for confirming its synthesis, assessing its purity, and studying its subsequent chemical transformations. This guide provides an in-depth examination of its expected spectroscopic signatures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **Diethylmethylvinylsilane** by providing information about the chemical environment of the hydrogen (1H), carbon (^{13}C), and silicon (^{29}Si) nuclei.

1H NMR Spectroscopy

The 1H NMR spectrum of **Diethylmethylvinylsilane** is predicted to show distinct signals for the vinyl, methyl, and ethyl groups attached to the silicon atom. The vinyl protons will exhibit a complex splitting pattern due to geminal, cis, and trans couplings.

Predicted 1H NMR Data:

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
Vinyl (CH=)	5.8 - 6.2	ddd	$J(\text{trans}) \approx 18\text{-}22$, $J(\text{cis}) \approx 14\text{-}16$, $J(\text{gem}) \approx 3\text{-}5$
Vinyl (=CH ₂)	5.6 - 6.0	m	-
Ethyl (-CH ₂ -)	0.5 - 0.8	q	$J(\text{H-H}) \approx 7\text{-}8$
Ethyl (-CH ₃)	0.9 - 1.1	t	$J(\text{H-H}) \approx 7\text{-}8$
Methyl (Si-CH ₃)	0.0 - 0.2	s	-

Causality of Experimental Choices: The choice of a standard NMR solvent like CDCl_3 is appropriate for this non-polar compound. Tetramethylsilane (TMS) is the universally accepted internal standard for ^1H NMR, with its signal defined as 0.00 ppm.

Interpretation:

- The vinyl protons are the most deshielded due to the sp^2 hybridization of the carbons and the anisotropic effect of the double bond, appearing in the 5.6-6.2 ppm region. The unique coupling constants for the cis, trans, and geminal protons of the vinyl group are highly diagnostic.^[1]
- The protons of the ethyl groups attached to silicon are shielded compared to their counterparts in purely organic molecules, appearing further upfield. The methylene protons ($-\text{CH}_2-$) are a quartet due to coupling with the three methyl protons, while the methyl protons ($-\text{CH}_3$) are a triplet due to coupling with the two methylene protons.
- The methyl group directly attached to the silicon is the most shielded, appearing as a sharp singlet close to the TMS reference signal.

Figure 1. ^1H NMR assignments for **Diethylmethylvinylsilane**.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. Each chemically distinct carbon atom will give a separate signal.

Predicted ^{13}C NMR Data:

Carbon	Predicted Chemical Shift (δ , ppm)
Vinyl ($-\text{CH}=\text{}$)	138 - 142
Vinyl ($=\text{CH}_2$)	130 - 134
Ethyl ($-\text{CH}_2-$)	6 - 10
Ethyl ($-\text{CH}_3$)	7 - 11
Methyl ($\text{Si}-\text{CH}_3$)	-8 - -4

Causality of Experimental Choices: Proton decoupling is typically employed in ^{13}C NMR to simplify the spectrum to single lines for each carbon, which enhances the signal-to-noise ratio.

Interpretation:

- The vinyl carbons are significantly deshielded and appear in the 130-142 ppm range, which is characteristic of sp^2 hybridized carbons.[2]
- The carbons of the ethyl groups are shielded due to the electropositive nature of the silicon atom, appearing at higher field (lower ppm values) than in analogous alkanes.
- The methyl carbon directly bonded to silicon is the most shielded and is expected to have a negative chemical shift relative to TMS.[3]

Figure 2. ^{13}C NMR assignments for **Diethylmethylvinylsilane**.

^{29}Si NMR Spectroscopy

^{29}Si NMR spectroscopy directly probes the silicon nucleus, providing valuable information about its immediate coordination environment.

Predicted ^{29}Si NMR Data:

Silicon	Predicted Chemical Shift (δ , ppm)
$(\text{CH}_2=\text{CH})\text{Si}(\text{CH}_3)(\text{CH}_2\text{CH}_3)_2$	-5 to -10

Causality of Experimental Choices: Due to the low natural abundance and sensitivity of the ^{29}Si nucleus, a larger number of scans and potentially longer relaxation delays are required to obtain a good quality spectrum.

Interpretation:

- The chemical shift of the silicon atom in tetraalkylsilanes is sensitive to the nature of the alkyl substituents. The presence of a vinyl group generally causes a downfield shift compared to fully saturated alkylsilanes. The predicted chemical shift is in the typical range for tetraorganosilanes.[4]

Vibrational Spectroscopy

Vibrational spectroscopy, including infrared (IR) and Raman techniques, provides information about the functional groups and molecular vibrations within **Diethylmethylvinylsilane**.

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation corresponding to the vibrational modes of the molecule.

Predicted IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050	Medium	=C-H stretch
~2960	Strong	C-H stretch (asymmetric, -CH ₃)
~2920	Strong	C-H stretch (asymmetric, -CH ₂)
~2870	Strong	C-H stretch (symmetric, -CH ₃)
~1600	Medium	C=C stretch
~1460	Medium	-CH ₂ - scissors
~1410	Medium	=CH ₂ scissors
~1250	Strong	Si-CH ₃ symmetric deformation
~990	Strong	trans-CH=CH ₂ wag
~950	Strong	cis-CH=CH ₂ wag
~730	Strong	Si-C stretch

Interpretation:

- The C-H stretching vibrations of the vinyl group appear at slightly higher wavenumbers (>3000 cm⁻¹) than those of the alkyl groups (<3000 cm⁻¹).[\[5\]](#)

- The C=C stretching vibration of the vinyl group gives a characteristic absorption around 1600 cm^{-1} .
- The strong band around 1250 cm^{-1} is a hallmark of a methyl group attached to a silicon atom.^[6]
- The out-of-plane C-H bending (wagging) vibrations of the vinyl group in the 900-1000 cm^{-1} region are typically strong and diagnostic.^[7]

Raman Spectroscopy

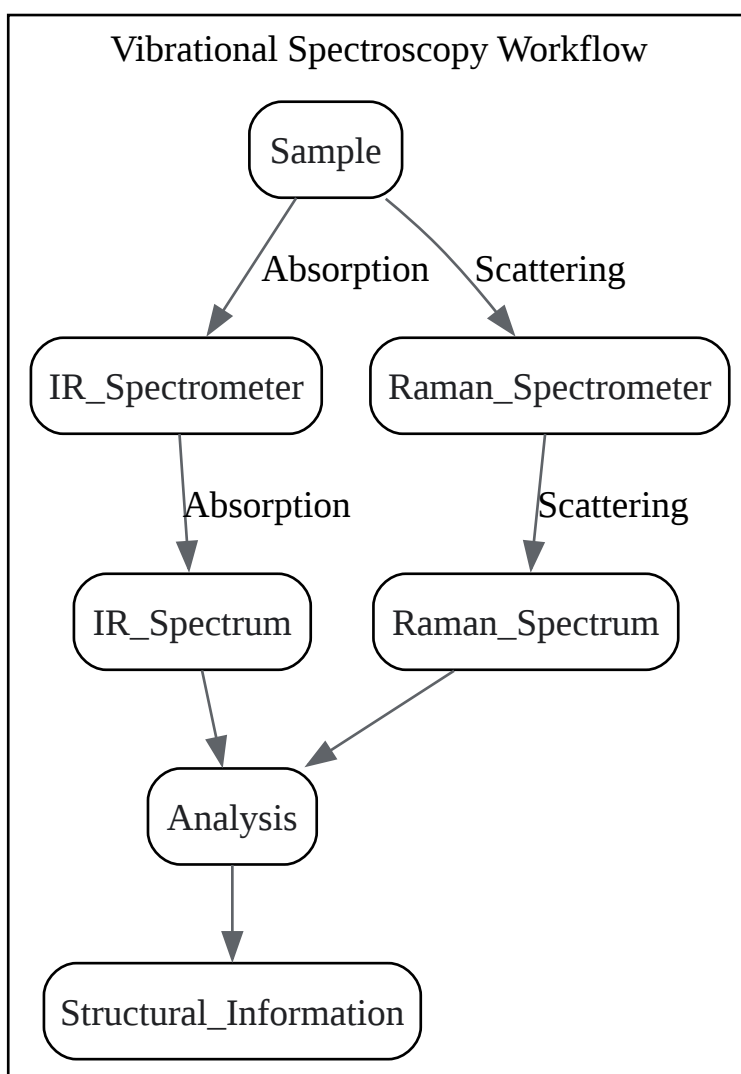
Raman spectroscopy is a complementary technique to IR spectroscopy and is particularly sensitive to non-polar bonds.

Predicted Raman Shifts:

Raman Shift (cm^{-1})	Intensity	Assignment
~3050	Medium	=C-H stretch
~2920	Strong	C-H stretch (alkyl)
~1600	Strong	C=C stretch
~1410	Medium	=CH ₂ scissors
~1250	Medium	Si-CH ₃ symmetric deformation
~730	Strong	Si-C stretch
~600	Strong	Si-C symmetric stretch

Interpretation:

- The C=C stretch of the vinyl group is expected to be a strong band in the Raman spectrum due to the high polarizability of the double bond.^[8]
- The symmetric Si-C stretching vibration, which may be weak in the IR spectrum, is often strong in the Raman spectrum.^{[9][10]}



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Figure 3. Workflow for vibrational spectroscopy analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Diethylmethylvinylsilane** upon ionization.

Predicted Mass Spectrometry Data (Electron Ionization):

m/z	Predicted Relative Intensity	Assignment
128	Low	$[M]^+$ (Molecular Ion)
113	High	$[M - CH_3]^+$
99	High	$[M - C_2H_5]^+$
71	Medium	$[M - Si(CH_3)(C_2H_5)]^+$
59	Medium	$[Si(CH_3)(C_2H_5)]^+$

Interpretation:

- The molecular ion peak at m/z 128 is expected to be of low intensity, which is common for branched alkanes and organosilanes.[11]
- The most abundant fragments are likely to result from the loss of alkyl groups from the silicon atom, leading to stable silylium ions. The loss of a methyl group (m/z 113) and an ethyl group (m/z 99) are predicted to be major fragmentation pathways.[12]
- Further fragmentation can lead to smaller silicon-containing ions.

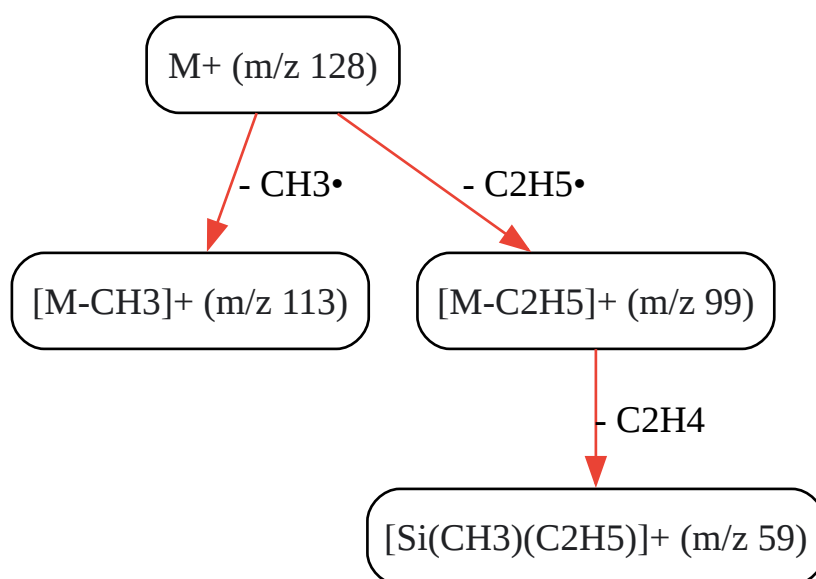
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Figure 4. Predicted fragmentation of **Diethylmethylvinylsilane**.

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data discussed in this guide.

NMR Spectroscopy

- **Sample Preparation:** Prepare a solution of **Diethylmethylvinylsilane** (approx. 5-10 mg) in a suitable deuterated solvent (e.g., 0.6 mL of CDCl_3) in a 5 mm NMR tube.
- **Instrument Setup:** Tune and shim the NMR spectrometer according to standard procedures.
- **Data Acquisition:**
 - ^1H NMR: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR.
 - ^{29}Si NMR: Acquire the spectrum using a pulse sequence optimized for silicon, such as INEPT or DEPT, to enhance sensitivity. A significantly larger number of scans and a longer relaxation delay may be necessary.
- **Data Processing:** Fourier transform the raw data, phase correct the spectrum, and calibrate the chemical shift scale using the solvent signal or an internal standard (TMS).

Infrared (IR) Spectroscopy

- **Sample Preparation:** As **Diethylmethylvinylsilane** is a liquid, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., KBr or NaCl).
- **Instrument Setup:** Record a background spectrum of the clean, empty salt plates.
- **Data Acquisition:** Place the sample in the IR beam and record the spectrum.

- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Raman Spectroscopy

- **Sample Preparation:** Place a small amount of the liquid sample in a glass vial or capillary tube.
- **Instrument Setup:** Focus the laser on the sample and optimize the collection optics.
- **Data Acquisition:** Acquire the Raman spectrum, ensuring an appropriate laser power and acquisition time to avoid sample degradation and obtain a good signal-to-noise ratio.
- **Data Processing:** The spectrum is typically baseline corrected to remove any fluorescence background.

Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of **Diethylmethylvinylsilane** in a volatile organic solvent (e.g., hexane or dichloromethane).
- **Instrument Setup:**
 - **Gas Chromatograph (GC):** Use a suitable capillary column (e.g., a non-polar column like DB-1) and set an appropriate temperature program to separate the analyte from any impurities and the solvent.
 - **Mass Spectrometer (MS):** Operate the mass spectrometer in electron ionization (EI) mode with a standard ionization energy of 70 eV.
- **Data Acquisition:** Inject the sample into the GC. The eluting compounds will be introduced into the MS for analysis.
- **Data Processing:** The resulting total ion chromatogram (TIC) and the mass spectrum of the peak corresponding to **Diethylmethylvinylsilane** are analyzed.

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